

Personal protective equipment for handling Iptacopan hydrochloride

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Compound of Interest

Compound Name: *Iptacopan hydrochloride*

Cat. No.: *B8117020*

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Essential Safety and Handling of Iptacopan Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling of potent pharmaceutical compounds like **Iptacopan hydrochloride** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Iptacopan hydrochloride is a first-in-class, orally bioavailable inhibitor of complement factor B.^[1] While some safety data sheets (SDS) classify it as a non-hazardous substance, others indicate it can cause skin irritation, serious eye irritation, and may be harmful if swallowed or cause respiratory irritation.^{[2][3][4]} Given the conflicting information, it is prudent to handle **Iptacopan hydrochloride** as a potentially hazardous compound and adhere to stringent safety protocols.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is critical to minimize exposure. The following table summarizes the recommended PPE for handling **Iptacopan hydrochloride**, particularly in its solid, powdered form.

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Full-face Respirator or Powered Air-Purifying Respirator (PAPR)	Recommended for operations with a high risk of aerosolization, such as weighing and transferring powder. Use appropriate particulate filters (P100/FFP3). [5] Ensure a proper fit test has been conducted.[5] For low-risk activities, a disposable N95 respirator may be considered as a secondary measure.[5]
Hand Protection	Double Nitrile Gloves	Wear two pairs of nitrile gloves. The outer pair should be changed immediately upon contamination or at regular intervals.[5]
Eye Protection	Tightly fitting safety goggles with side-shields	Essential to protect against splashes and airborne particles.[2]
Body Protection	Disposable Coveralls	Materials like Tyvek® or microporous film offer protection against chemical splashes and dust.[5][6] Ensure full body coverage.[7]
Foot Protection	Shoe Covers	To be worn over footwear to prevent the spread of contamination.[7]

Operational and Disposal Plans

Handling Procedures:

- Handle **Iptacopan hydrochloride** in a well-ventilated area, preferably within a certified chemical fume hood or a glove box to control dust exposure.[2][8]
- Avoid the formation of dust and aerosols.[2]
- Use non-sparking tools and prevent electrostatic discharge.[2]
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Keep away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[4]

First-Aid Measures:

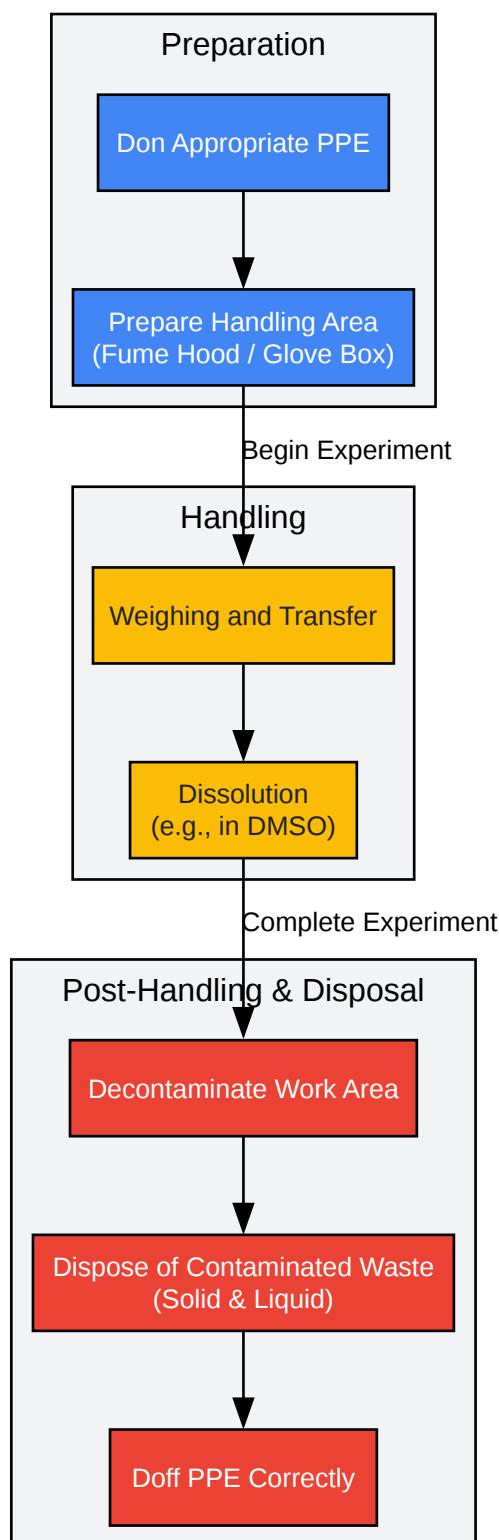
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[2]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water.[2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[2]
- If Swallowed: Rinse mouth with water. Do not induce vomiting.[2]
- In all cases of exposure, seek immediate medical attention.

Disposal Plan:

- Dispose of **Iptacopan hydrochloride** and any contaminated materials as hazardous chemical waste.
- The material can be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.[2]
- Do not discharge into sewer systems or the environment.[2]

- Contaminated packaging should also be disposed of in the same manner.[9]

Experimental Workflow for Handling Iptacopan Hydrochloride

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